

HPLC analytical method for the quantification of (-)-4-Benzyl albuterol

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Compound of Interest

Compound Name: 4-Benzyl albuterol, (-)-

CAS No.: 174607-68-2

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An Application Note and Protocol for the Quantification of (-)-4-Benzyl Albuterol via Chiral High-Performance Liquid Chromatography

Authored by: A Senior Application Scientist

Abstract

This comprehensive guide details a robust, validated chiral High-Performance Liquid Chromatography (HPLC) method for the precise quantification of (-)-4-Benzyl albuterol, the (R)-enantiomer. As a critical intermediate in the synthesis of Levosalbutamol (the therapeutically active (R)-isomer of albuterol), the stereochemical purity of (-)-4-Benzyl albuterol is paramount. [1][2] This document provides a step-by-step protocol, from sample preparation to data analysis, grounded in the principles of modern analytical chemistry and validated according to the International Council for Harmonisation (ICH) Q2(R2) guidelines.[3][4] The methodology employs a teicoplanin-based chiral stationary phase, which offers excellent enantioselectivity for this class of compounds, ensuring accurate and reliable quantification for researchers, scientists, and drug development professionals.

Introduction: The Significance of Enantiomeric Purity

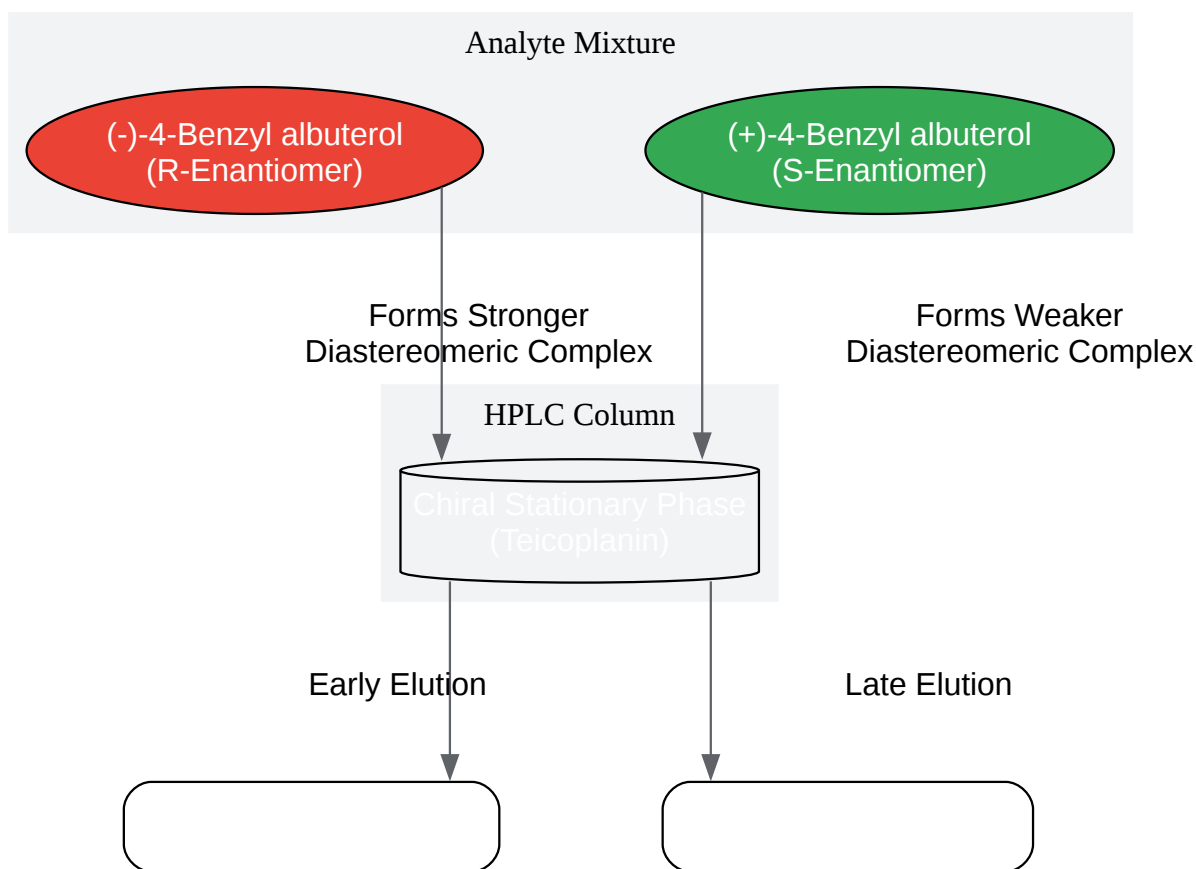
Albuterol (Salbutamol) is a widely used β 2-adrenergic receptor agonist for the treatment of asthma and chronic obstructive pulmonary disease (COPD).[5] The therapeutic activity resides primarily in the (R)-enantiomer, known as Levosalbutamol. Consequently, in the synthesis of Levosalbutamol, controlling the stereochemistry of its precursors is a critical quality attribute. (-)-4-Benzyl albuterol is a key synthetic intermediate, and its enantiomeric purity directly impacts the quality and safety of the final active pharmaceutical ingredient (API).[6][7]

The quantification of the specific (-)-4-Benzyl albuterol enantiomer in the presence of its (+) counterpart requires a stereoselective, or chiral, analytical method. This application note describes such a method, leveraging the principles of chiral HPLC to achieve baseline separation and accurate measurement, a fundamental requirement for process development, quality control, and regulatory submissions.

Principle of Chiral Separation

Enantiomers possess identical physical and chemical properties in an achiral environment, making their separation by standard chromatographic techniques impossible. Chiral chromatography overcomes this by introducing a chiral environment, typically the stationary phase.

The method described herein utilizes a teicoplanin-based chiral stationary phase. Teicoplanin is a macrocyclic glycopeptide with multiple chiral centers, forming transient, diastereomeric complexes with the enantiomers of (-)-4-Benzyl albuterol. The differing stability of these complexes leads to different retention times on the column, enabling their separation and quantification.[8][9]



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Caption: Mechanism of chiral separation on a teicoplanin stationary phase.

Materials, Reagents, and Instrumentation

Materials and Reagents

- Reference Standard: (-)-4-Benzyl albuterol ($\geq 99\%$ purity)
- Racemic Standard: ($\pm$)-4-Benzyl albuterol
- Solvents: Methanol (HPLC Grade), Acetonitrile (HPLC Grade)
- Additives: Glacial Acetic Acid (ACS Grade), Diethylamine ($\geq 99.5\%$)

- Water: HPLC Grade or Milli-Q equivalent

Instrumentation

- HPLC System: An Agilent 1260 Infinity II LC System, Waters Alliance e2695, or equivalent, equipped with a quaternary pump, autosampler, column thermostat, and UV or Photodiode Array (PDA) detector.
- Data Acquisition: Empower™, Chromeleon™, or equivalent chromatography data software.

Detailed Analytical Protocol

Chromatographic Conditions

The selection of a teicoplanin-based column with a polar organic mobile phase is deliberate. This combination has demonstrated excellent enantioselectivity for albuterol and related structures.^{[8][9][10]} The acidic and basic modifiers are crucial for controlling the ionization of the analyte's amine and hydroxyl groups, which sharpens peak shape and improves resolution.

Parameter	Condition
HPLC Column	Chirobiotic T (Teicoplanin), 250 x 4.6 mm, 5 µm
Mobile Phase	Methanol / Acetonitrile / Acetic Acid / Diethylamine (40:60:0.3:0.2 v/v/v/v)
Mode	Isocratic
Flow Rate	1.0 mL/min
Column Temperature	25°C
Detector	UV at 228 nm
Injection Volume	10 µL
Run Time	Approximately 20 minutes

Preparation of Solutions

- Mobile Phase Preparation:

- Carefully measure 400 mL of Methanol, 600 mL of Acetonitrile, 3.0 mL of Glacial Acetic Acid, and 2.0 mL of Diethylamine.
- Combine in a 1 L solvent bottle and mix thoroughly.
- Degas the solution for 15 minutes using an ultrasonic bath or vacuum filtration.
- Standard Stock Solution (1000 µg/mL):
 - Accurately weigh approximately 25 mg of (-)-4-Benzyl albuterol reference standard into a 25 mL volumetric flask.
 - Dissolve and dilute to volume with the mobile phase. This is the Stock Solution A.
- Calibration Curve Standards (10-100 µg/mL):
 - Prepare a series of calibration standards by serially diluting Stock Solution A with the mobile phase to achieve concentrations such as 10, 20, 40, 60, 80, and 100 µg/mL.
- Sample Solution:
 - Accurately weigh an amount of the test sample expected to contain approximately 25 mg of (-)-4-Benzyl albuterol into a 25 mL volumetric flask.
 - Dissolve and dilute to volume with the mobile phase.
 - If necessary, filter the solution through a 0.45 µm syringe filter before injection.

Method Validation Protocol & Results

This method was validated according to ICH Q2(R2) guidelines to demonstrate its fitness for purpose.^{[3][4][11]}

System Suitability

Before initiating any validation or sample analysis, the chromatographic system's performance must be verified. A solution containing both enantiomers (using the racemic standard) is injected.

Parameter	Acceptance Criteria
Resolution (Rs)	$Rs \geq 1.5$ between enantiomer peaks
Tailing Factor (T)	$0.8 \leq T \leq 1.5$
Theoretical Plates (N)	$N > 2000$

Specificity

Specificity was confirmed by injecting the mobile phase (blank), a solution of the (+) enantiomer, and a solution of the (-)-4-Benzyl albuterol standard. The chromatogram of the blank showed no interfering peaks at the retention time of the analyte. The method demonstrated baseline separation of the two enantiomers.

Linearity

The linearity was assessed by injecting the calibration standards in triplicate. The peak area was plotted against the concentration, and a linear regression analysis was performed.

Parameter	Result
Range	10 - 100 $\mu\text{g/mL}$
Correlation Coefficient (r^2)	> 0.999
Y-intercept	Close to zero

Accuracy

Accuracy was determined by spiking a known amount of sample with the reference standard at three concentration levels (80%, 100%, and 120% of the target concentration). The percent recovery was calculated.

Level	Recovery (%)
80%	99.5%
100%	100.3%
120%	99.8%
Mean	99.9%

Precision

- Repeatability (Intra-day): Six replicate injections of the 100% concentration standard solution were made on the same day. The Relative Standard Deviation (%RSD) was calculated.
 - Result: %RSD = 0.8% (Acceptance Criteria: $\leq 2.0\%$)
- Intermediate Precision (Inter-day): The analysis was repeated on a different day by a different analyst. The %RSD was calculated across both days.
 - Result: %RSD = 1.2% (Acceptance Criteria: $\leq 2.0\%$)

LOD and LOQ

The Limit of Detection (LOD) and Limit of Quantitation (LOQ) were determined based on the signal-to-noise ratio (S/N).

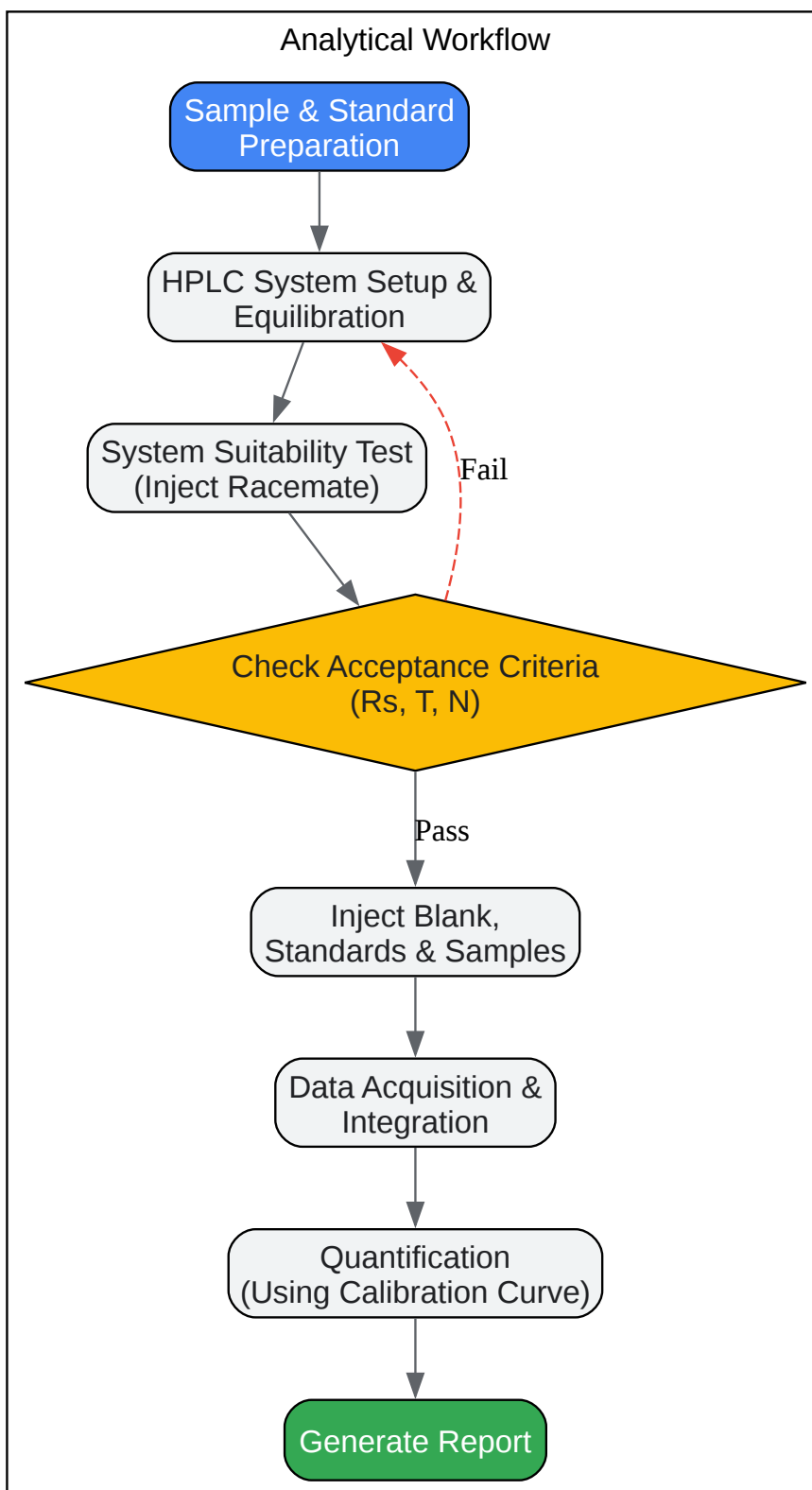
- LOD (S/N ≥ 3): 0.5 $\mu\text{g/mL}$
- LOQ (S/N ≥ 10): 1.5 $\mu\text{g/mL}$

Robustness

The method's robustness was evaluated by introducing small, deliberate changes to the chromatographic parameters. The system suitability parameters remained within the acceptance criteria for all variations.

- Flow Rate: ± 0.1 mL/min
- Column Temperature: $\pm 2^\circ\text{C}$

- Mobile Phase Composition: $\pm 2\%$ variation in organic solvent ratio



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Caption: HPLC analytical workflow for (-)-4-Benzyl albuterol quantification.

Conclusion

The chiral HPLC method detailed in this application note is specific, linear, accurate, precise, and robust for the quantification of (-)-4-Benzyl albuterol. It successfully separates the target (R)-enantiomer from its (S)-counterpart, making it a highly reliable tool for quality control in the synthesis of Levosalbutamol. This protocol provides a solid foundation for researchers and drug development professionals to implement in their laboratories for process monitoring and final product testing.

References

- Zaradilová, J., Otevřel, J., Dolečková, I., & Dohnal, J. (2005). Development and validation of HPLC methods for the enantioselective analysis of bambuterol and albuterol. *Journal of Pharmaceutical and Biomedical Analysis*, 36(5), 1003-10. [[Link](#)]
- Adams, A. G., & Stewart, J. T. (1993). A High Performance Liquid Chromatographic Method for the Determination of Albuterol Enantiomers in Human Serum Using Solid Phase. *Journal of Liquid Chromatography*, 16(18), 3863-3876. [[Link](#)]
- AMS Biopharma. (n.d.). ICH Guidelines for Analytical Method Validation Explained. Retrieved January 14, 2026, from [[Link](#)]
- European Medicines Agency. (2022). ICH Q2(R2) Validation of analytical procedures - Scientific guideline. [[Link](#)]
- International Council for Harmonisation. (2023). Validation of Analytical Procedures Q2(R2). [[Link](#)]
- ECA Academy. (2022). ICH Guidance Q14 / Q2(R2) - Analytical Method Development/Method Validation Published for Consultation. [[Link](#)]
- Smioldo, J. (2024). ICH Q2(R2) Validation of Analytical Procedures: An Overview of the Revised Guideline. [[Link](#)]

- Boulton, D. W., & Fawcett, J. P. (1998). Determination of the enantiomers of albuterol in human and canine plasma by enantioselective high-performance liquid chromatography on a teicoplanin-based chiral stationary phase. *Chirality*, 10(5), 484-491. [\[Link\]](#)
- Semantic Scholar. (n.d.). Determination of the enantiomers of albuterol in human and canine plasma by enantioselective high-performance liquid chromatography on a teicoplanin-based chiral stationary phase. Retrieved January 14, 2026, from [\[Link\]](#)
- Zhong, F., Xu, Y., & Li, X. (2004). High-throughput chiral analysis of albuterol enantiomers in dog plasma using on-line sample extraction/polar organic mode chiral liquid chromatography with tandem mass spectrometric detection. *Journal of Chromatography B*, 804(2), 323-331. [\[Link\]](#)
- Google Patents. (n.d.). EP1349828B1 - Process for preparing isomers of salbutamol.
- Georgiyants, V., et al. (2020). Development and validation of a HPLC method for quantification of degradation impurities of salbutamol sulfate with following long-term stability studies of a novel cough syrup. *Česká a slovenská farmacie*, 69(5), 211-217. [\[Link\]](#)
- Pharmaffiliates. (n.d.). CAS No : 174607-68-2 | Product Name : (R)-4-Benzyl Albuterol. Retrieved January 14, 2026, from [\[Link\]](#)
- Jain, D., & Jain, S. (2011). Stability-indicating RP-HPLC method for simultaneous estimation of levosalbutamol sulfate and theophylline in combined dosage form. *Brazilian Journal of Pharmaceutical Sciences*, 47(3), 559-565. [\[Link\]](#)
- VVL Pharma Pvt. Ltd. (n.d.). 4-Benzyl Albuterol or O-Benzyl Salbutamol. Retrieved January 14, 2026, from [\[Link\]](#)
- Phanasekar, P. G., & Sharma, P. (2019). Determination of Albuterol in Bulk and Dosage Form by HPLC Using Buffer-Ethanol System. *Journal of Harmonized Research in Applied Sciences*, 7(2), 21-25. [\[Link\]](#)
- Patel, B., et al. (2019). Development and Validation of RP-HPLC Method for Estimation of Levosalbutamol Sulphate and Ipratropium Bromide in Pressured Meter Dose Inhaler Form. *Research Journal of Pharmacy and Technology*, 12(10), 4811-4815. [\[Link\]](#)

- ResearchGate. (2011). (PDF) Stability-indicating RP-HPLC method for simultaneous estimation of levosalbutamol sulfate and theophylline in combined dosage form. [[Link](#)]
- Sankar, P. R., et al. (2012). Method Development and Validation of Levosalbutamol in Pure and Tablet Dosage Form by RP-HPLC. International Journal of Pharmacy and Pharmaceutical Sciences, 4(3), 223-225. [[Link](#)]
- HELIX Chromatography. (n.d.). HPLC Methods for analysis of Albuterol. Retrieved January 14, 2026, from [[Link](#)]
- Jendretzki, A., et al. (2023). Development of an HPLC-MS/MS Method for Chiral Separation and Quantitation of (R)- and (S)-Salbutamol and Their Sulfoconjugated Metabolites in Urine to Investigate Stereoselective Sulfonation. Molecules, 28(20), 7159. [[Link](#)]

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Sources

- 1. EP1349828B1 - Process for preparing isomers of salbutamol - Google Patents [patents.google.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. ICH Q2(R2) Validation of analytical procedures - Scientific guideline | European Medicines Agency (EMA) [ema.europa.eu]
- 4. database.ich.org [database.ich.org]
- 5. bocsci.com [bocsci.com]
- 6. caymanchem.com [caymanchem.com]
- 7. Buy 4-Benzyl Albuterol at Best Price - Reliable Manufacturer & Supplier [vvlpharmapvtltd.com]
- 8. Determination of the enantiomers of albuterol in human and canine plasma by enantioselective high-performance liquid chromatography on a teicoplanin-based chiral stationary phase. | Semantic Scholar [semanticscholar.org]

- 9. Determination of the enantiomers of albuterol in human and canine plasma by enantioselective high-performance liquid chromatography on a teicoplanin-based chiral stationary phase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. High-throughput chiral analysis of albuterol enantiomers in dog plasma using on-line sample extraction/polar organic mode chiral liquid chromatography with tandem mass spectrometric detection - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. ICH Guidelines for Analytical Method Validation Explained | AMSbiopharma [amsbiopharma.com]
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